

# In-depth Technical Guide: Molecular Weight of (2R,3S)-3-Phenylisoserine Methyl Ester

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## Compound of Interest

**Compound Name:** (2R,3S)-3-Phenylisoserine methyl ester

**Cat. No.:** B159354

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a detailed breakdown of the molecular weight determination for the compound **(2R,3S)-3-Phenylisoserine methyl ester**. The calculation is based on its molecular formula and the standard atomic weights of its constituent elements.

## Molecular Formula and Structure

**(2R,3S)-3-Phenylisoserine methyl ester** is an organic compound with the molecular formula  $C_{11}H_{13}NO_3$ . This formula is the basis for calculating its molecular weight.

## Atomic Weight of Constituent Elements

The calculation of the molecular weight requires the atomic weights of Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O). These values are standardized and widely accepted in the scientific community.

Element	Symbol	Atomic Weight ( g/mol )
Carbon	C	12.011[1][2][3][4]
Hydrogen	H	1.008[5][6][7][8][9]
Nitrogen	N	14.007[10][11][12][13][14]
Oxygen	O	15.999[15][16][17][18][19]

## Molecular Weight Calculation

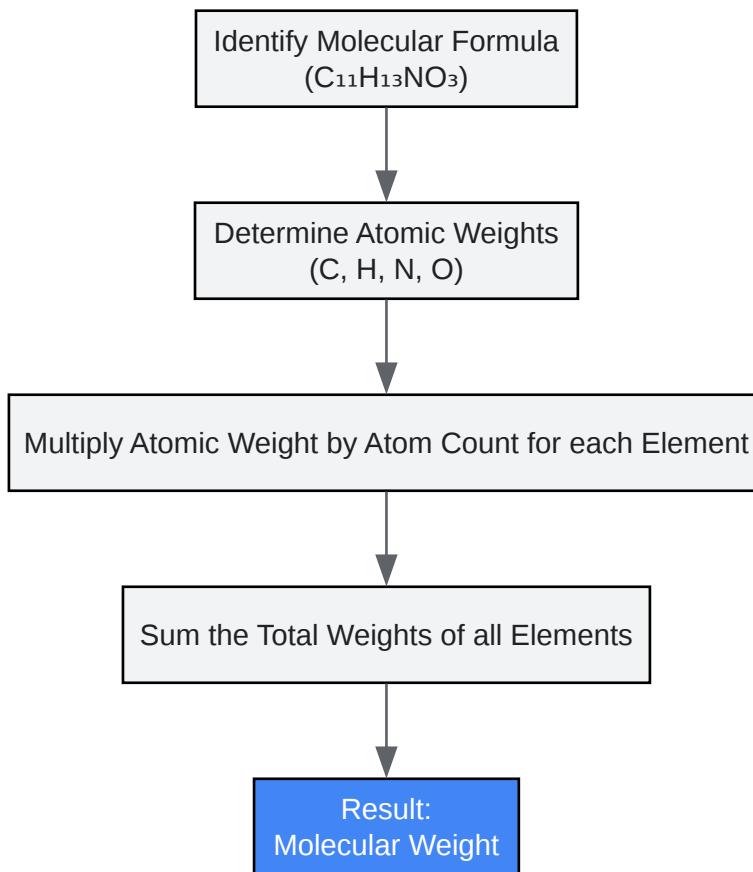
The molecular weight is the sum of the atomic weights of all atoms in a molecule. For  $\text{C}_{11}\text{H}_{13}\text{NO}_3$ , the calculation is as follows:

Element	Symbol	Count	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	11	12.011	132.121
Hydrogen	H	13	1.008	13.104
Nitrogen	N	1	14.007	14.007
Oxygen	O	3	15.999	47.997
Total		207.229		

Thus, the molecular weight of **(2R,3S)-3-Phenylisoserine methyl ester** is 207.229 g/mol .

## Workflow for Molecular Weight Determination

The process of calculating the molecular weight can be visualized as a straightforward workflow.



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#### Workflow for Molecular Weight Calculation

**Note on Methodologies:** The determination of a compound's molecular weight from its formula is a computational process based on established atomic weights. As such, experimental protocols typically associated with laboratory analysis (e.g., mass spectrometry) are not detailed here. Similarly, signaling pathways are not relevant to the fundamental chemical property of molecular weight.

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